

# Optimal Timing for Ethychlozate Application on Mandarin Trees: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Ethychlozate*

Cat. No.: *B7819268*

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## Introduction

**Ethychlozate** is an auxin-like plant growth regulator utilized in citriculture, particularly for mandarin (*Citrus unshiu* Marc.) cultivation, to achieve fruit thinning, enhance fruit coloration, and improve overall fruit quality. Its primary mechanism of action involves the stimulation of ethylene production, which can induce the abscission of young fruitlets, thereby reducing fruit load and promoting the development of larger, higher-quality fruits. Additionally, **Ethychlozate** can influence physiological processes that lead to improved soluble solids content (°Brix) and earlier maturation. The timing of **Ethychlozate** application is a critical factor determining its efficacy and the desired outcome, ranging from fruit thinning to quality improvement. This document provides detailed application notes and protocols based on available research for the optimal use of **Ethychlozate** on mandarin trees.

## Mechanism of Action

**Ethychlozate** exhibits auxin-like activity, which plays a crucial role in regulating various aspects of plant growth and development. When applied to mandarin trees, **Ethychlozate** is translocated within the plant and stimulates the biosynthesis of ethylene, a key hormone in fruit abscission.<sup>[1]</sup> An application timed before the completion of the natural fruit drop period, often referred to as the "June drop," can lead to a significant increase in ethylene production,

resulting in the shedding of a portion of the developing fruitlets.[1] This thinning effect reduces competition for resources among the remaining fruits, leading to increased fruit size. Later applications, after the main period of fruit drop, tend to have a less pronounced thinning effect and primarily contribute to the enhancement of fruit quality parameters such as color and sugar content.

## Application Notes

The optimal timing and concentration of **Ethychlozate** application are dependent on the specific objective (fruit thinning vs. quality improvement) and the mandarin cultivar.

For Fruit Thinning:

- **Timing:** Application is most effective when conducted before the end of the physiological "June drop." Research on 'Satsuma Okitsu' mandarin has shown that application of a similar auxin-like compound (NAA) 40 days after full bloom can induce fruit drop.[2] For 'Sugiyama' satsuma mandarins, applications have been tested at 60, 70, and 80 days after full bloom.[3] A slightly earlier application may lead to significant thinning, while a delayed application will have a minor effect on fruitlet growth and final fruit size.[1]
- **Concentration:** Concentrations ranging from 100 ppm to 300 ppm have been investigated for fruit thinning purposes. Higher concentrations generally result in a greater degree of thinning. However, excessive thinning can occur at higher rates, especially under high-temperature conditions.

For Fruit Quality Improvement (Color Enhancement and Increased Brix):

- **Timing:** Applications aimed at improving fruit quality are typically conducted later in the season, after the period of significant fruit drop. For 'Sugiyama' satsuma mandarins, applications on July 7th and August 11th have been shown to accelerate degreening, increase the color index, and slightly increase Brix and sugar content while decreasing acidity. Another study suggests that an application in early summer can induce water stress, which contributes to improved fruit quality.
- **Concentration:** Concentrations of 100 ppm and 200 ppm have been demonstrated to be effective for enhancing fruit quality.

## Quantitative Data Summary

The following tables summarize the quantitative effects of auxin-like compounds, including **Ethychlozate**, on mandarin trees based on available research.

Table 1: Effect of Auxin (NAA) Application Timing on Fruit Drop in 'Satsuma Okitsu' Mandarin

Treatment	Application Timing (Days After Full Bloom)	Fruit Drop (%)
Control	-	20-26
NAA (200-300 mg L <sup>-1</sup> )	40	30-48

Source: Adapted from a study on chemical and manual fruit thinning of 'Satsuma Okitsu' mandarin.

Table 2: Effect of **Ethychlozate** Application on Fruit Quality of 'Sugiyama' Satsuma Mandarin

Treatment (ppm)	Application Dates	Effect on Fruit Quality
100	July 7 and Aug 11	Accelerated degreening, increased color index, slightly increased Brix and sugar content, decreased acidity.
200	July 7 and Aug 11	Accelerated degreening, increased color index, slightly increased Brix and sugar content, decreased acidity.

Source: Adapted from a study on the regulation of fruit maturity and quality in satsuma mandarin.

## Experimental Protocols

The following are generalized protocols for the application of **Ethychlozate** to mandarin trees based on methodologies described in the cited research.

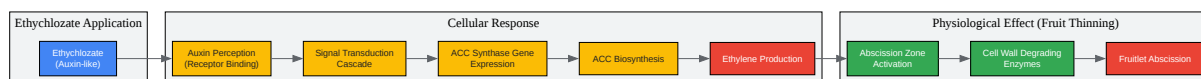
### Protocol 1: Fruit Thinning Trial

- Plant Material: Mature, healthy mandarin trees of a specific cultivar (e.g., 'Satsuma Okitsu' or 'Sugiyama').
- Treatments:
  - Control (no spray).
  - **Ethychlozate** at various concentrations (e.g., 100 ppm, 200 ppm, 300 ppm).
- Application Timing: Apply treatments at a specific number of days after full bloom (e.g., 40, 60, 70, or 80 days).
- Application Method:
  - Prepare the **Ethychlozate** solution in water.
  - Use a high-pressure sprayer to ensure thorough coverage of the entire tree, including leaves and fruitlets.
  - Apply the spray until the foliage is thoroughly wetted.
- Data Collection:
  - Fruit Drop: Tag a representative number of branches on each tree and count the number of fruitlets before and at set intervals after treatment to calculate the percentage of fruit drop.
  - Fruit Size: At harvest, measure the diameter and weight of a random sample of fruits from each treatment group.
  - Yield: Measure the total weight of harvested fruit per tree.
- Statistical Analysis: Analyze the data using appropriate statistical methods (e.g., ANOVA) to determine the significance of the treatment effects.

### Protocol 2: Fruit Quality Enhancement Trial

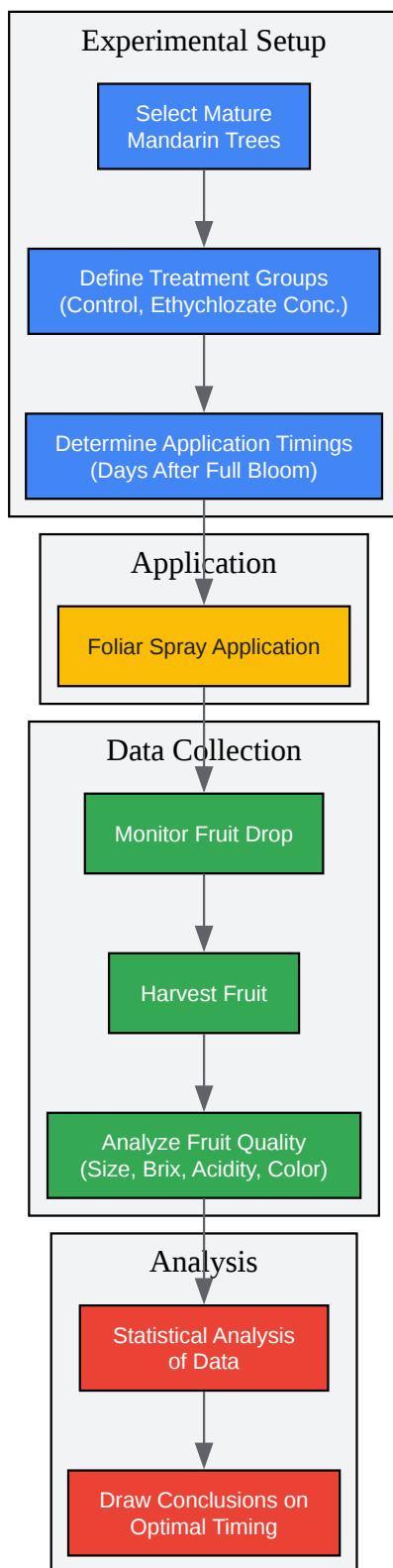
- Plant Material: Mature, healthy mandarin trees of a specific cultivar (e.g., 'Sugiyama').
- Treatments:
  - Control (no spray).
  - **Ethychlozate** at various concentrations (e.g., 100 ppm, 200 ppm).
- Application Timing: Apply treatments at specific dates during the fruit development period (e.g., early July and mid-August).
- Application Method:
  - Prepare the **Ethychlozate** solution in water.
  - Use a high-pressure sprayer to ensure thorough coverage of the entire tree.
  - Apply the spray until the foliage is thoroughly wetted.
- Data Collection at Harvest:
  - Fruit Color: Use a color difference meter to measure the peel color (e.g., 'a\*' value).
  - Soluble Solids Content (°Brix): Measure the Brix of the fruit juice using a refractometer.
  - Titratable Acidity: Determine the acidity of the fruit juice by titration.
  - Sugar Content: Analyze the concentration of different sugars in the fruit juice.
- Statistical Analysis: Analyze the data using appropriate statistical methods to evaluate the impact of the treatments on fruit quality parameters.

## Visualizations



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**Ethchlozate**-induced fruit abscission signaling pathway.



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Workflow for determining optimal **Ethychlozate** timing.

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## References

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